

Indole-4-carboxaldehyde chemical properties and structure

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Compound of Interest

Compound Name: Indole-4-carboxaldehyde

Cat. No.: B046140

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Indole-4-carboxaldehyde: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, synthesis, and biological activities of **indole-4-carboxaldehyde**. The information is curated for researchers, scientists, and professionals in drug development who are interested in leveraging this versatile molecule in their work.

Core Chemical Properties and Structure

Indole-4-carboxaldehyde is an aromatic aldehyde featuring a unique indole structure.^[1] This structural motif makes it a valuable building block for the synthesis of a wide array of bioactive molecules and a key intermediate in the preparation of complex natural products.^[1] Its reactivity allows for diverse chemical modifications, rendering it a versatile tool in medicinal chemistry and materials science.^[1]

Structural Information

- IUPAC Name: 1H-indole-4-carbaldehyde^[2]
- Synonyms: 4-Formylindole, 1H-**Indole-4-carboxaldehyde**, Indole-4-aldehyde^{[1][3]}

- Chemical Structure:
 - SMILES: C1=CC(=C2C=CNC2=C1)C=O^[2]
 - InChI: 1S/C9H7NO/c11-6-7-2-1-3-9-8(7)4-5-10-9/h1-6,10H^{[2][3]}
 - InChIKey: JFDDFGLNZWNJTK-UHFFFAOYSA-N^{[2][3]}

Physicochemical Properties

A summary of the key quantitative data for **indole-4-carboxaldehyde** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₇ NO	^{[1][2][3]}
Molecular Weight	145.16 g/mol	^{[1][2][3]}
CAS Number	1074-86-8	^{[1][3]}
Appearance	Yellowish to pale brown powder	^[1]
Melting Point	139-143 °C	
Purity	≥ 98% (HPLC)	^[1]
XLogP3	2.2	^[2]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **indole-4-carboxaldehyde** are provided below.

Synthesis of Indole-4-carboxaldehyde

A common method for the synthesis of **indole-4-carboxaldehyde** involves the oxidation of 1H-indole-4-methanol.^[4]

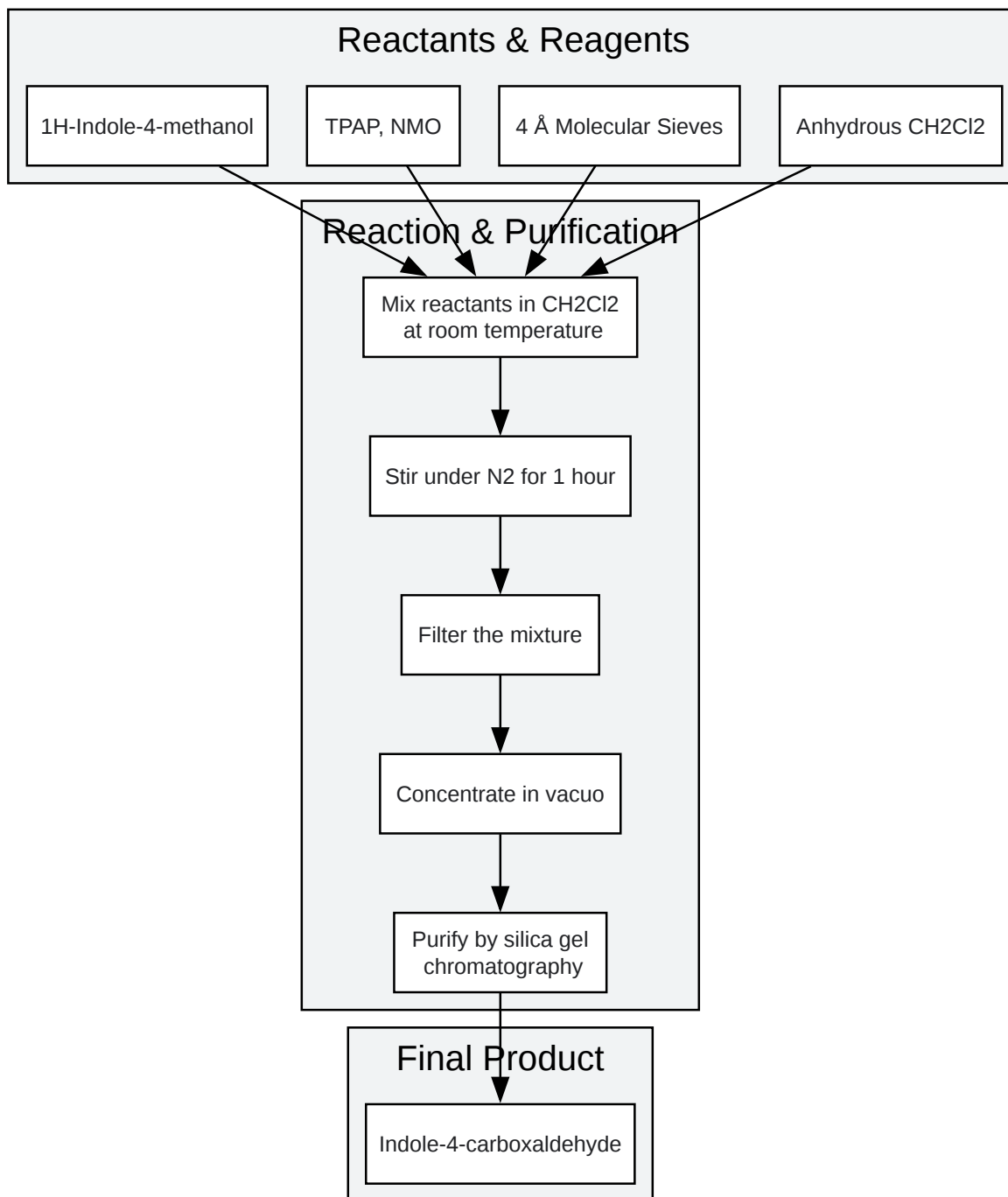
Materials:

- 1H-Indole-4-methanol
- Tetrapropylammonium perruthenate (TPAP)
- N-methylmorpholine N-oxide (NMO)
- 4 Å molecular sieves
- Anhydrous methylene chloride (CH_2Cl_2)
- Silica gel (for chromatography)

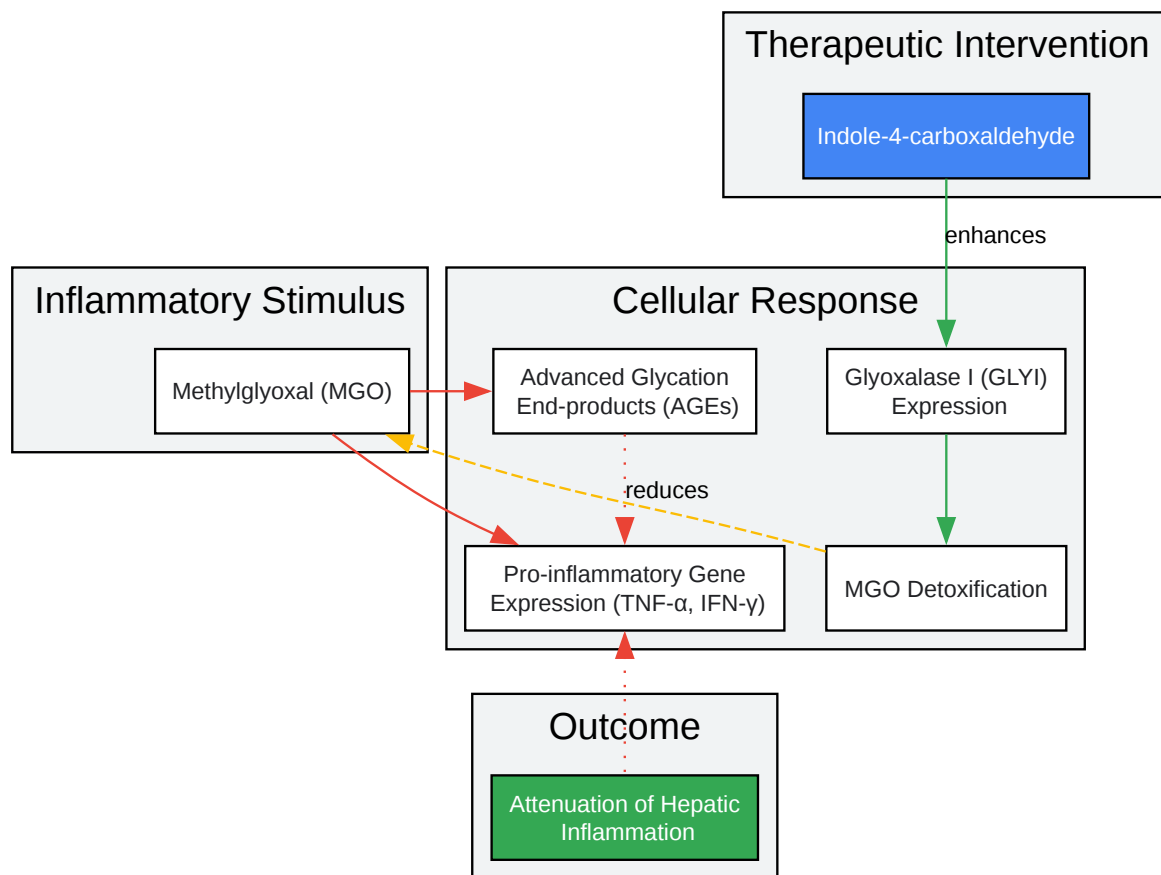
Procedure:

- To a mixture of 1H-indole-4-methanol (2.5 g, 17 mmol), N-methylmorpholine N-oxide (3.0 g, 25 mmol), and 4 Å molecular sieves (3.0 g) in anhydrous methylene chloride (30 mL) at room temperature, add tetrapropylammonium perruthenate (0.3 g, 0.85 mmol) in portions.
- Stir the mixture at room temperature under a nitrogen atmosphere for 1 hour.
- Filter the reaction mixture to remove the molecular sieves and other solids.
- Concentrate the filtrate in vacuo.
- Purify the residue by chromatography on silica gel using methylene chloride as the eluent to yield **indole-4-carboxaldehyde** as a white powder (2.0 g, 80% yield).^[4]

Synthesis Workflow of Indole-4-carboxaldehyde



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